

# Technical Guide: Solubility Profile & Formulation Logic of Nicotine Salicylate

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## Compound of Interest

Compound Name: Nicotine salicylate

CAS No.: 29790-52-1

Cat. No.: B021173

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## Executive Summary

**Nicotine Salicylate** is a 1:1 molar salt formed by the protonation of the pyrrolidine nitrogen of nicotine by salicylic acid. Unlike free-base nicotine, which is volatile and susceptible to oxidation, the salicylate salt offers enhanced solid-state stability, reduced vapor pressure, and a smoother sensory profile ("throat hit") in aerosolized applications.<sup>[1]</sup>

This guide details the solubility landscape of **nicotine salicylate** across polar, semi-polar, and non-polar media, providing the data necessary to engineer stable solutions for e-liquids and suspension systems for pressurized metered-dose inhalers (pMDIs).

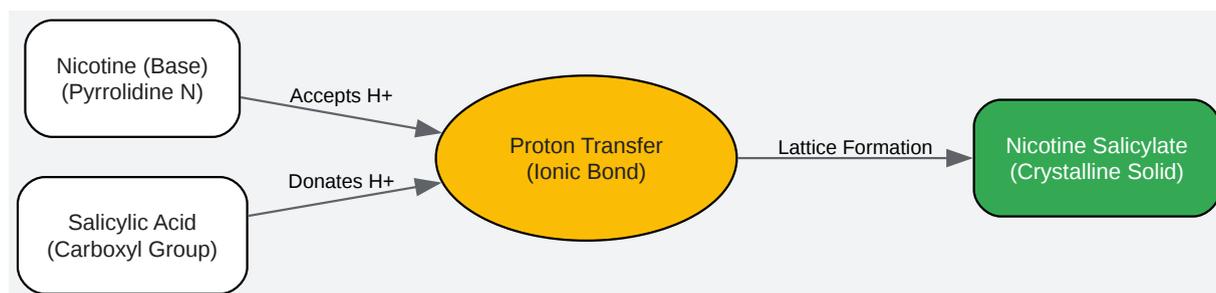
## Chemical Identity & Physicochemical Profile<sup>[1][2][3]</sup> <sup>[4][5][6][7][8][9][10]</sup>

Understanding the solid-state properties is a prerequisite for solubility prediction.<sup>[1]</sup> The salt exists as a white crystalline solid, stabilizing the nicotine molecule through ionic interactions.<sup>[1]</sup>

Property	Value / Description	Source Validation
Chemical Name	1-Methyl-2-(3-pyridyl)pyrrolidine Salicylate	PubChem [1]
CAS Number	29790-52-1	ChemicalBook [2]
Molecular Weight	300.35 g/mol	PubChem [1]
Stoichiometry	1:1 (Nicotine : Salicylic Acid)	Patent US2015006652 [3]
Melting Point	112 – 115 °C	Biosynth [4], Prism [5]
Appearance	White to off-white crystalline powder	Prism [5]
pKa (Base)	~8.0 (Pyrrolidine N)	Inferred from Nicotine

## Structural Interaction Diagram

The following diagram illustrates the proton transfer mechanism that drives salt formation and stability.[1]



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Figure 1: Formation of **Nicotine Salicylate** via protonation of the pyrrolidine nitrogen.[1]

## Solubility Landscape

Solubility is not a static value but a dynamic equilibrium influenced by solvent polarity, temperature, and pH.[1]

## Polar Solvents (Water, Methanol)

**Nicotine salicylate** exhibits high solubility in water and methanol due to strong ion-dipole interactions.[1]

- Water: Freely soluble / Miscible.[1][2] The salt dissociates readily, making it ideal for aqueous-based NRT sprays but requiring preservatives to prevent microbial growth.[1]
- Methanol: High solubility.[1][3][4] Often used as a processing solvent during synthesis or purification.[1]

## Semi-Polar & Protogenic Solvents (Ethanol, PG, VG)

These are the primary carriers for ENDS (Electronic Nicotine Delivery Systems) and topical formulations.[1]

- Ethanol: Temperature-Dependent Solubility. While described as "slightly soluble" at ambient conditions in some monographs [5], it is used for recrystallization at elevated temperatures [3].[1] In formulation, ethanol acts as a powerful co-solvent to reduce viscosity.[1]
- Propylene Glycol (PG) / Vegetable Glycerin (VG):
  - Solubility Limit: Experimental data confirms stability at ~3.7% w/w (approx. 37 mg/mL) in a 30:70 PG:VG ratio at 90°C mixing conditions [6].[1]
  - Kinetic Note: Dissolution in high-viscosity VG is kinetically slow; heating to 40-60°C is standard protocol to accelerate solvation without degrading the salt.[1]

## Non-Polar Solvents & Propellants (HFA 134a, HFA 227) [1][10]

- Pure Hydrofluoroalkanes (HFAs): Negligible Solubility. Like most salts, **nicotine salicylate** does not dissolve in non-polar propellants.[1]
- Formulation Strategy:
  - Suspension pMDI: Micronize the salt (<5 µm) to create a stable suspension.

- Solution pMDI: Requires the addition of a co-solvent (typically Ethanol 10-20% w/w) to bridge the polarity gap.[1]

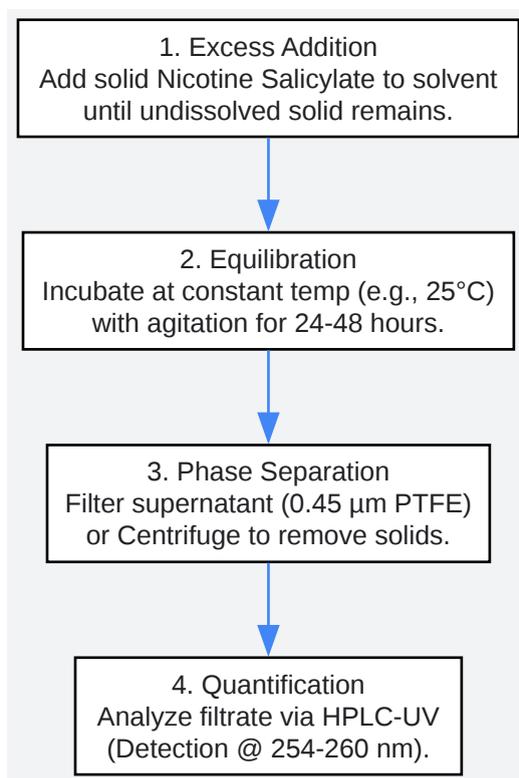
## Solubility Summary Table

Solvent	Solubility Rating	Primary Application	Formulation Note
Water	High / Freely Soluble	Oral Sprays, NRT	Monitor pH stability.[1]
Methanol	High	Synthesis / Analysis	Toxic; remove residual solvent.[1]
Ethanol	Moderate (Temp.[1] Dependent)	Tinctures, pMDI Co-solvent	Increases solubility in HFAs.[1]
Propylene Glycol	Soluble	E-Liquids (Carrier)	Good solvent for concentrates.[1]
Glycerol (VG)	Soluble (Slow Kinetics)	E-Liquids (Vapor)	Requires heat/agitation to dissolve.[1]
HFA 134a/227	Insoluble	Inhalers (Propellant)	Requires micronization or co-solvent.[1]

## Experimental Protocol: Determination of Saturation Solubility

To validate solubility for a specific proprietary formulation, use the Saturation Shake-Flask Method.[1] This protocol ensures thermodynamic equilibrium is reached.[1]

## Workflow Diagram



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Figure 2: Standardized workflow for determining solubility limits.

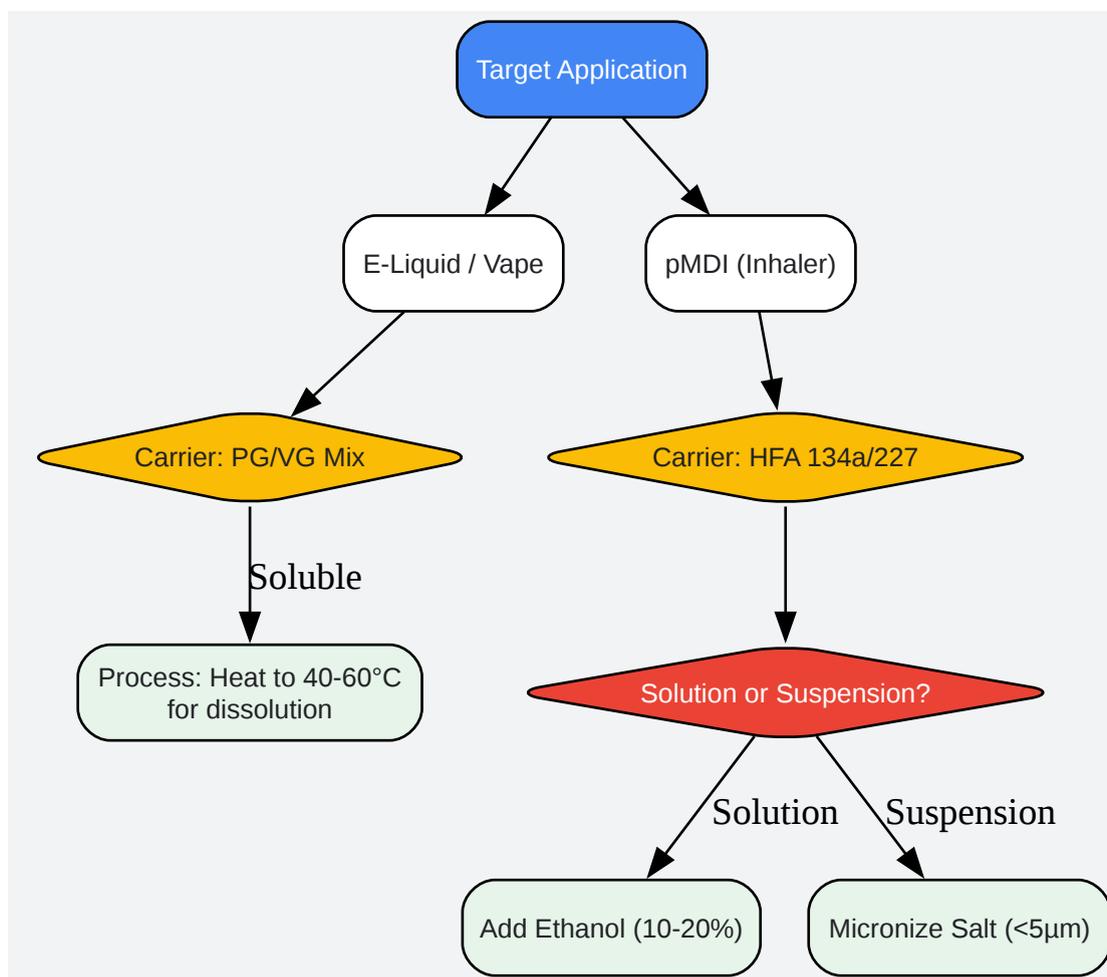
## Detailed Methodology

- Preparation: Add excess **nicotine salicylate** to 10 mL of the target solvent (e.g., PG/VG 50:50) in a glass vial.
- Agitation: Shake or stir at a controlled temperature ( $25^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$ ) for 48 hours.
- Verification: Visually confirm the presence of undissolved solid (sediment) to ensure saturation.[1]
- Sampling: Filter the supernatant using a syringe filter compatible with the solvent (PTFE or Nylon).[1] Discard the first 1 mL of filtrate to account for filter adsorption.
- Analysis: Dilute the filtrate with mobile phase and analyze via High-Performance Liquid Chromatography (HPLC).
  - Column: C18 Reverse Phase.[1]

- Mobile Phase: Phosphate Buffer (pH 3.[1]0) / Acetonitrile.[1][3]
- Detection: UV absorbance at 260 nm (characteristic of the pyridine ring).[1]

## Formulation Decision Logic

Selecting the right vehicle depends on the target solubility and the device physics.



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Figure 3: Decision matrix for formulating **Nicotine Salicylate** based on solubility constraints.[1]

## Critical Considerations

- Thermal Stability: While the melting point is ~112°C, **nicotine salicylate** is stable in e-liquid formulations up to vaporization temperatures (~200-300°C) if the exposure time is short (milliseconds).[1] However, prolonged heating can lead to dissociation and oxidation [3].[1]

- pH Impact: In aqueous formulations, maintaining a pH < 6.0 ensures the salt remains protonated.[1] At higher pH, the equilibrium shifts back to free-base nicotine, increasing volatility and throat irritation.[1]

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